

Essential Safety and Handling Guide for Vantal in a Research Setting

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Compound of Interest

Compound Name:	Vantal
CAS No.:	39474-56-1
Cat. No.:	B1217016

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Disclaimer: This document provides essential safety and logistical information for the handling of **Vantal** (CAS 39474-56-1) in a laboratory environment. A specific Safety Data Sheet (SDS) for this exact chemical mixture is not readily available. The information herein is synthesized from data on its primary components, DDT (1,1'-(2,2,2-Trichloroethane-1,1-diyl)bis(4-chlorobenzene)) and Dimethoate (O,O-dimethyl S-methylcarbamoylmethyl phosphorodithioate), as well as general safety protocols for organophosphate and chlorinated hydrocarbon compounds. This guide is intended for researchers, scientists, and drug development professionals and should be used in conjunction with your institution's established safety protocols and a thorough risk assessment.

Vantal is a chemical compound with the molecular formula $C_{19}H_{21}Cl_5NO_3PS_2$ and a molecular weight of 583.7 g/mol. It is classified as an organophosphate and is typically a crystalline solid or powder. Given its composition, **Vantal** should be handled as a highly toxic substance with potential for acute and chronic health effects.

Immediate Safety and Personal Protective Equipment

Proper selection and use of Personal Protective Equipment (PPE) are critical to minimize exposure when handling **Vantal**. The following table summarizes the recommended PPE based on the hazards associated with its components.

Protection Type	Recommended Equipment	Rationale and Specifications
Respiratory Protection	NIOSH-approved respirator with cartridges for organic vapors and particulates (P100 filter).	Vantal is a solid, but aerosols may be generated during handling. Its components are toxic if inhaled. For concentrations exceeding 0.5 mg/m ³ , a supplied-air respirator with a full facepiece is recommended.[1]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).	Vantal and its components are harmful in contact with skin.[2] [3] Always check glove manufacturer's compatibility charts. Discard gloves immediately after handling or if contaminated.
Eye and Face Protection	Chemical safety goggles and a face shield.	To protect against splashes, dust, and aerosols.
Skin and Body Protection	A fully buttoned lab coat, chemical-resistant apron, and closed-toe shoes. For larger quantities or in case of potential for significant exposure, chemical-resistant coveralls are recommended.	To prevent skin contact. Contaminated clothing should be removed immediately and decontaminated before reuse. [4]

Chemical and Physical Properties

A summary of the known physical and chemical properties of **Vantal** and its components is provided below for easy reference.

Property	Vantal (CAS 39474-56-1)	DDT (CAS 50-29-3)	Dimethoate (CAS 60-51-5)
Appearance	Crystalline solid or powder	Colorless crystals or off-white powder with a slight, aromatic odor.[5]	White crystalline solid with a camphor-like odor.[2]
Molecular Formula	C19H21Cl5NO3PS2	C14H9Cl5	C5H12NO3PS2
Molecular Weight	583.7 g/mol	354.5 g/mol	229.28 g/mol
Melting Point	Not available	108.5-109 °C	49-51 °C
Boiling Point	Not available	260 °C (decomposes)	117 °C at 0.1 mmHg
Solubility	Not available	Insoluble in water. Soluble in many organic solvents.	Soluble in water (25 g/L at 21 °C). Soluble in most organic solvents.

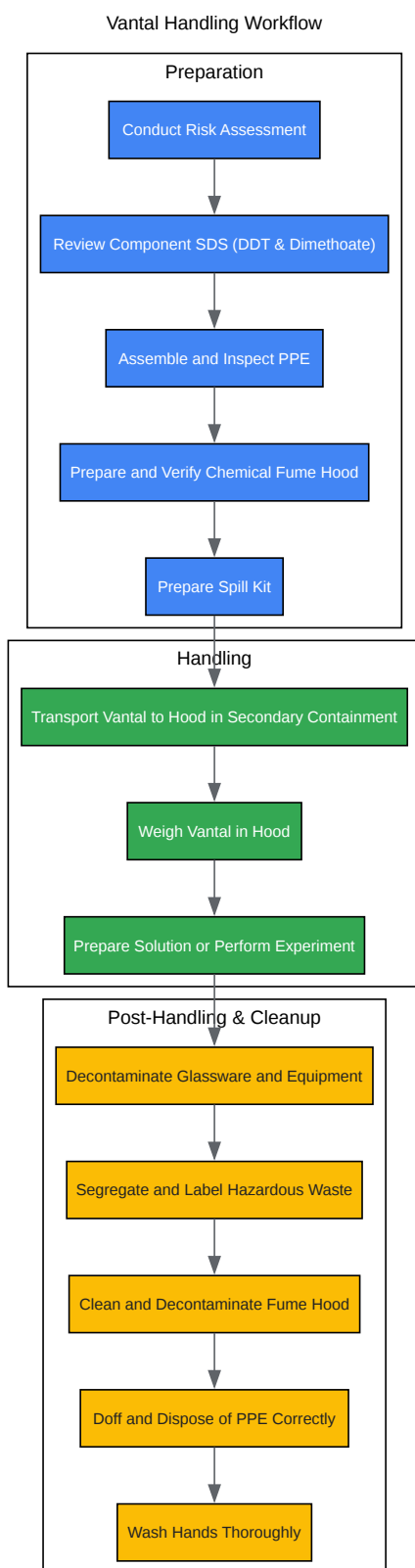
Toxicological Data and Exposure Limits

Vantal is expected to be highly toxic. The following table summarizes key toxicological data and occupational exposure limits for its components.

Parameter	DDT	Dimethoate
LD50 Oral (rat)	113-800 mg/kg[6][7]	150-400 mg/kg[8]
LD50 Dermal (rat)	2500-3000 mg/kg[7]	100-600 mg/kg
GHS Hazard Statements	H301 (Toxic if swallowed), H351 (Suspected of causing cancer), H372 (Causes damage to organs through prolonged or repeated exposure), H410 (Very toxic to aquatic life with long lasting effects).[9][10]	H301+H311 (Toxic if swallowed or in contact with skin), H411 (Toxic to aquatic life with long lasting effects). [11]
OSHA PEL (TWA)	1 mg/m ³ (skin)[12][13]	Not established[4]
NIOSH REL (TWA)	0.5 mg/m ³ [1][13]	Not established[14]
ACGIH TLV (TWA)	1 mg/m ³ [1]	Not established[14]

Experimental Workflow for Handling Vantal

The following diagram outlines a standard workflow for safely handling **Vantal** in a laboratory setting. Adherence to this workflow is crucial to minimize the risk of exposure.



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Vantal Handling Workflow

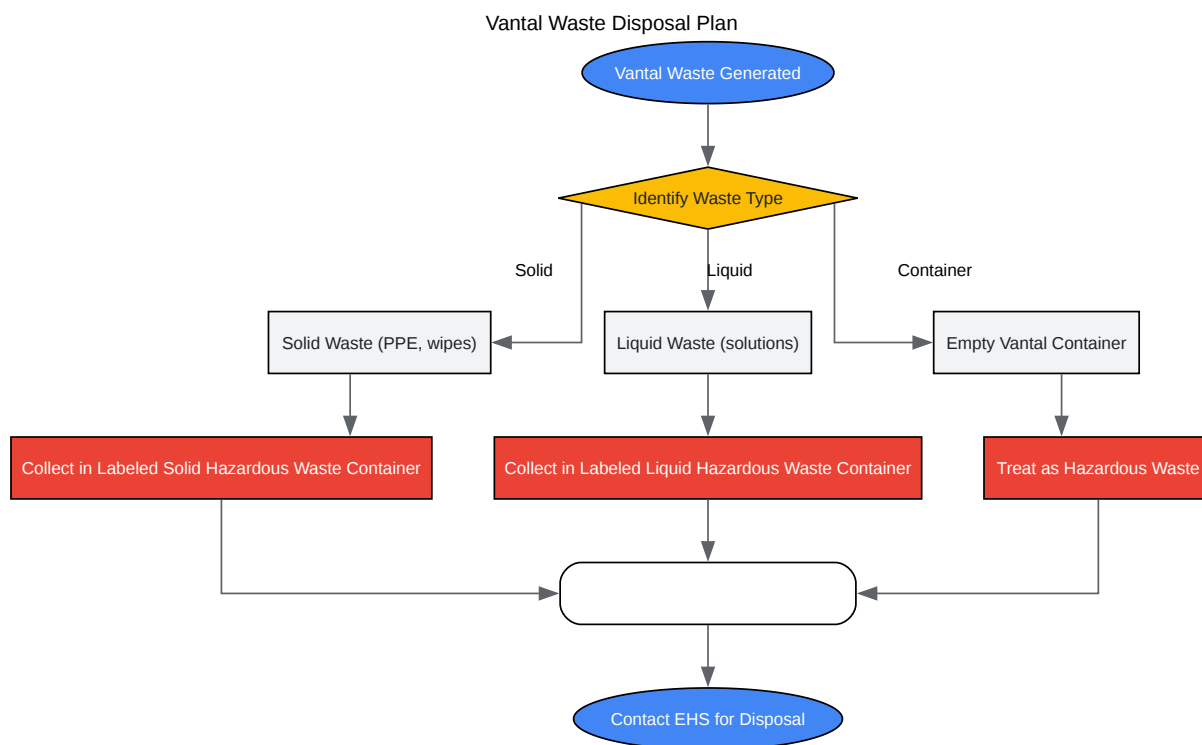
Disposal Plan for Vantol Waste

All **Vantol** waste, including empty containers, contaminated PPE, and experimental residues, must be treated as hazardous waste. The following plan outlines the required disposal procedures.

Operational Plan:

- Waste Segregation:
 - Solid Waste: Contaminated gloves, wipes, and other solid materials should be collected in a designated, labeled, and sealed hazardous waste container.
 - Liquid Waste: Solutions containing **Vantol** should be collected in a separate, labeled, and sealed hazardous waste container. Do not mix with other incompatible waste streams.
 - Sharps: Contaminated sharps (needles, scalpels) must be placed in a designated sharps container for hazardous waste.
 - Empty Containers: Original **Vantol** containers are considered hazardous waste and should not be disposed of in regular trash. They must be collected for hazardous waste disposal.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**Vantol** (DDT and Dimethoate mixture)," and the associated hazards (e.g., "Toxic," "Environmental Hazard").
- Storage: Store hazardous waste in a designated, secure, and well-ventilated satellite accumulation area, away from incompatible materials.
- Disposal Request: Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste. Do not attempt to dispose of **Vantol** waste down the drain or in regular trash.

The following diagram illustrates the decision-making process for the proper disposal of **Vantol**-related waste.



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